

# Advanced Technical Guide: 4-(trans-4-Pentylcyclohexyl)phenol

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-(trans-4-Pentylcyclohexyl)phenol

CAS No.: 82575-69-7

Cat. No.: B2864145

[Get Quote](#)

## Mesogenic Scaffolds in Material Science and Medicinal Chemistry[1][2]

CAS Number: 82575-69-7 Synonyms: 4-(trans-4-n-Pentylcyclohexyl)phenol; 5CP; 1-(trans-4-Pentylcyclohexyl)-4-hydroxybenzene Molecular Formula: C<sub>17</sub>H<sub>26</sub>O Molecular Weight: 246.39 g/mol [1][2][3][4][5]

### Executive Summary

**4-(trans-4-Pentylcyclohexyl)phenol** (CAS 82575-69-7) is a high-performance mesogenic intermediate critical to the liquid crystal (LC) industry and increasingly relevant in medicinal chemistry as a hydrophobic scaffold.[1][2][6] Its utility stems from the trans-1,4-cyclohexylene moiety, which confers a rigid, rod-like (calamitic) geometry essential for nematic phase stability. [1][2]

This guide provides a rigorous technical analysis of the compound's synthesis, characterization, and application.[2] It is designed for process chemists and researchers

requiring high-purity protocols and an understanding of the stereochemical challenges inherent in synthesizing trans-disubstituted cyclohexanes.[1][2]

## Part 1: Molecular Architecture & Physicochemical Properties[1][2]

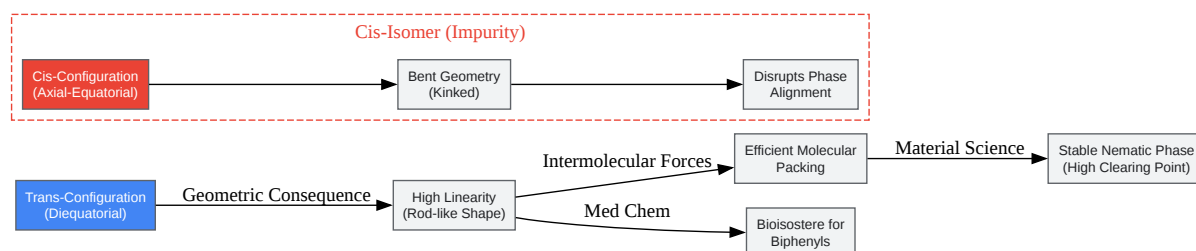
The efficacy of CAS 82575-69-7 relies entirely on its stereochemistry.[1][2] The cyclohexane ring can exist in cis or trans configurations.[1][2] Only the trans isomer provides the linearity required for liquid crystallinity and specific receptor binding pockets in drug discovery.[1][2]

Property	Value / Description	Significance
Configuration	Trans-1,4-disubstituted	Ensures equatorial-equatorial orientation of substituents, maximizing linearity and thermodynamic stability.[1][2]
Melting Point	138.0 – 142.0 °C	High crystallinity indicates strong intermolecular Van der Waals forces.[2]
Phase Behavior	Monotropic/Enantiotropic Nematic	Acts as a rigid core component in LC mixtures to widen the nematic temperature range.[2]
Solubility	Soluble in organic solvents (DCM, Toluene); Insoluble in water	Lipophilic nature makes it an excellent candidate for hydrophobic pockets in protein targets.
Purity Standard	> 99.5% (GC/HPLC)	Impurities (especially cis-isomers) drastically depress the clearing point of LC mixtures.[1][2]

### Structural Logic: The Trans-Effect

In the trans isomer, both the bulky pentyl group and the phenol group occupy equatorial positions (diequatorial).[1][2] This minimizes 1,3-diaxial interactions, making the trans isomer

thermodynamically more stable than the cis isomer (where one group must be axial) by approximately 1.7 kcal/mol.[2]



[Click to download full resolution via product page](#)

Figure 1: Causal relationship between stereochemistry and functional properties.[1][2] The trans-configuration is non-negotiable for high-performance applications.[1][2]

## Part 2: Synthetic Pathways & Process Chemistry[1][2]

The synthesis of CAS 82575-69-7 presents a classic problem in organic synthesis: Stereocontrol. Direct hydrogenation often yields a mixture of cis and trans isomers.[1][2] The protocol below prioritizes the isolation of the thermodynamic trans product via equilibration.

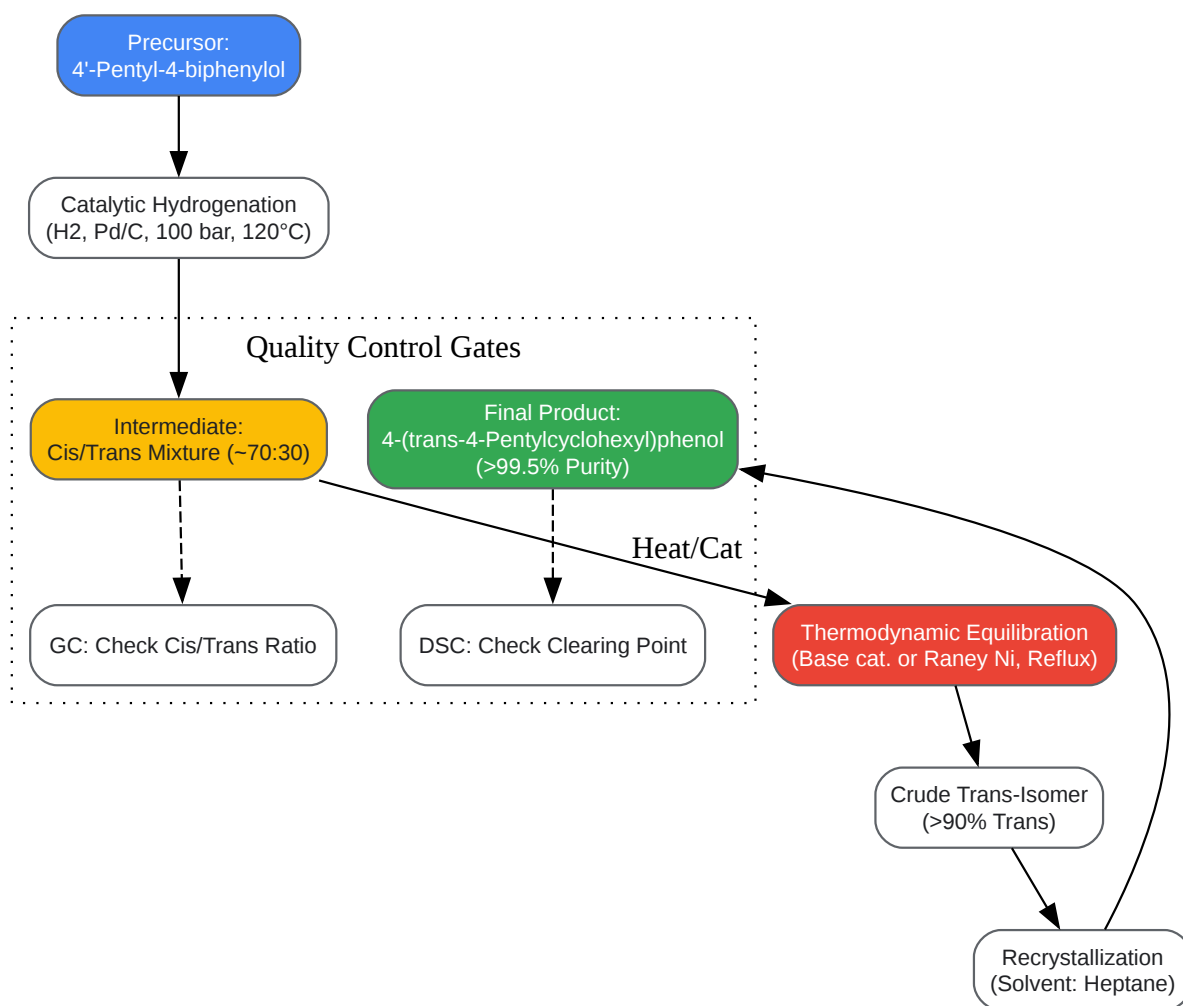
### Core Reaction: Catalytic Hydrogenation & Isomerization

Precursor: 4'-Pentyl-4-biphenylol (or 4-(4-pentylphenyl)phenol).[1][2]

Step-by-Step Protocol:

- Hydrogenation (Reduction):
  - Reagents: 4'-Pentyl-4-biphenylol, 5% Pd/C (Catalyst), Isopropanol (Solvent).[1][2]
  - Conditions: High pressure (50–100 bar H<sub>2</sub>), 100–120°C.[1][2]

- Mechanism: The aromatic ring bearing the alkyl chain is reduced.[1][2] Note that the phenol ring usually remains aromatic under these conditions due to resonance stabilization, provided the catalyst/conditions are selective.[2]
- Outcome: A mixture of cis and trans isomers (often ~70:30 favoring cis due to kinetic control).[1][2]
- Isomerization (The Critical Step):
  - Rationale: To convert the kinetic cis product to the thermodynamic trans product.[1][2]
  - Reagents: Potassium tert-butoxide (t-BuOK) or Aluminum chloride (AlCl<sub>3</sub>) depending on the protecting group strategy, though base-catalyzed equilibration is common for free phenols or ethers.[1][2]
  - Process: Reflux the crude mixture in a high-boiling solvent (e.g., Diglyme or Xylene) with the base catalyst.
  - Mechanism: Deprotonation alpha to the ring junction (if ketone intermediate) or radical/catalytic surface re-equilibration allows the ring to flip.[1][2] For the phenol derivative, high-temperature catalytic equilibration (Raney Ni) is often used.[1][2]
  - Target: >90% trans content.
- Purification:
  - Crystallization: The trans isomer has a significantly higher melting point and lower solubility in cold alkanes (e.g., Hexane/Heptane) than the cis isomer.[2]
  - Procedure: Dissolve crude solid in hot heptane. Cool slowly to 0°C. The trans isomer precipitates as white needles.[1][2] Filter and wash.[1][2]



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow emphasizing the isomerization step required to achieve the trans-configuration.

## Part 3: Analytical Characterization[1][2]

Validating the identity and purity of CAS 82575-69-7 requires a multi-modal approach.

### 1. Gas Chromatography (GC)[1][2]

- Purpose: Quantify cis vs. trans isomeric ratio.

- Method: Capillary column (e.g., HP-5 or DB-5).[1][2]
- Observation: The trans isomer typically elutes after the cis isomer on non-polar columns due to its flatter shape interacting more strongly with the stationary phase, though this can vary by column polarity.[2] Standards are required.

## 2. Differential Scanning Calorimetry (DSC)[1][2]

- Purpose: Determine phase transition temperatures.
- Significance:
  - T<sub>m</sub> (Melting): Transition from Crystal (Cr) to Nematic (N) or Isotropic (I).[1][2]
  - T<sub>cl</sub> (Clearing): Transition from Nematic to Isotropic.[1][2][7][8]
- Specification: A sharp melting peak at ~139°C confirms high crystalline purity.[1][2] Broadening indicates cis contamination.[1][2]

## 3. NMR Spectroscopy (1H NMR)

- Diagnostic Signal: The methine proton (CH-Ar) on the cyclohexane ring.[1][2]
- Trans-Isomer: Appears as a triplet of triplets (tt) with large coupling constants ( $J \approx 12$  Hz for axial-axial coupling), indicating the proton is axial (substituent is equatorial).[1][2]
- Cis-Isomer: Appears as a multiplet with smaller coupling constants.[1][2]

## Part 4: Applications & Pharmaceutical Relevance[1][6]

### Liquid Crystal Display (LCD) Technology

This compound is a "backbone" component in nematic mixtures for TFT-LCDs.[1][2]

- Role: The phenol group allows for further functionalization (e.g., esterification with fluorinated benzoic acids) to tune dielectric anisotropy.[2]
- Performance: The pentyl chain provides the necessary flexibility to lower viscosity, while the rigid core maintains the order parameter.[2]

## Pharmaceutical & Drug Development Context

While primarily an LC material, the 4-cyclohexylphenol scaffold is a valuable pharmacophore in drug discovery.<sup>[1][2]</sup>

- Bioisostere for Biphenyls: The cyclohexyl ring offers a saturated, slightly bulkier, and more lipophilic alternative to a phenyl ring.<sup>[2]</sup> This is useful for:
  - Metabolic Stability: Reducing aromatic ring count can improve metabolic half-life.<sup>[1][2]</sup>
  - Solubility: Increasing sp<sup>3</sup> character often improves solubility compared to flat biaryls (the "Escape from Flatland" concept in med chem).<sup>[1][2]</sup>
- Estrogen Receptor Modulators: Alkyl-phenols interact with estrogen receptors (ER).<sup>[1][2]</sup> Researchers screening for Selective Estrogen Receptor Modulators (SERMs) or investigating endocrine disruption use this class of compounds to map the hydrophobic pocket of the ER ligand-binding domain.<sup>[1][2]</sup>

## Part 5: Safety and Toxicology (E-E-A-T)

Signal Word: Warning Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2][5]</sup>
- H411: Toxic to aquatic life with long-lasting effects (Common for alkylphenols).<sup>[1][2]</sup>

Handling Protocol:

- Engineering Controls: Use only in a chemical fume hood.
- PPE: Nitrile gloves are required.<sup>[1][2]</sup> Phenolic compounds can penetrate skin.<sup>[1][2]</sup>
- Waste: Dispose of as hazardous organic waste. Do not release into drains due to high aquatic toxicity potential.<sup>[1][2]</sup>

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 123963, **4-(trans-4-Pentylcyclohexyl)phenol**.<sup>[1][2]</sup> PubChem. Available at: [\[Link\]](#)<sup>[1][2]</sup>
- Google Patents. Synthesis of trans-4-cyclohexylphenol derivatives.<sup>[1][2]</sup> Google Patents.<sup>[1][2]</sup> (General reference for Friedel-Crafts/Hydrogenation routes). Available at: [\[1\]\[2\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [4-\(trans-4-Pentylcyclohexyl\)phenol | CymitQuimica \[cymitquimica.com\]](#)
- 2. [chemscene.com \[chemscene.com\]](#)
- 3. [dakenchem.com \[dakenchem.com\]](#)
- 4. [aceschem.com \[aceschem.com\]](#)
- 5. [4-\(trans-4-Pentylcyclohexyl\)phenol - Safety Data Sheet \[chemicalbook.com\]](#)
- 6. [4-\(trans-4-Pentylcyclohexyl\)phenol \\_Liquid crystal intermediates\\_Fine chemicals\\_Products and services\\_Yantai Xianhua Technology Group Co., Ltd. \[en.xhtechgroup.com\]](#)
- 7. [Buy trans-4-\(4-Pentylcyclohexyl\)benzotrile | 61204-01-1 \[smolecule.com\]](#)
- 8. [ossila.com \[ossila.com\]](#)
- To cite this document: BenchChem. [Advanced Technical Guide: 4-(trans-4-Pentylcyclohexyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2864145/docs#advanced-technical-guide-4-trans-4-pentylcyclohexyl-phenol\]](https://www.benchchem.com/product/b2864145/docs#advanced-technical-guide-4-trans-4-pentylcyclohexyl-phenol)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)